

Spectroscopic Analysis of Peroxynitric Acid in the Gas Phase: Application Notes and Protocols

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Compound of Interest

Compound Name: Peroxynitric acid

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Introduction

Peroxynitric acid (PNA), with the chemical formula HOONO_2 , is a reactive nitrogen species of significant interest in atmospheric chemistry and has potential implications in biological systems.[1] As a reservoir for both HO_x and NO_x radicals, its formation and decomposition play a crucial role in atmospheric photochemical cycles.[1] Due to its inherent instability, the gas-phase analysis of PNA presents a considerable experimental challenge. This document provides detailed application notes and protocols for the spectroscopic analysis of **peroxynitric acid** in the gas phase, focusing on its synthesis and characterization by various spectroscopic techniques.

Gas-Phase Synthesis of Peroxynitric Acid

The reliable spectroscopic analysis of **peroxynitric acid** begins with its controlled synthesis. Due to its instability, PNA is typically synthesized in situ for gas-phase studies. Two common methods are detailed below.

Synthesis from Hydrogen Peroxide and Nitronium Tetrafluoroborate

This method provides a convenient route to relatively pure PNA.

Protocol:

- Chill a sample of 90% hydrogen peroxide (H_2O_2) to 0°C with constant stirring.
- Slowly add solid nitronium tetrafluoroborate (NO_2BF_4) in small portions to the chilled H_2O_2 .^[2]
- Effervescence will be observed as PNA is formed.
- The PNA vapor can be introduced into the spectroscopic cell by passing a carrier gas, such as nitrogen, through the head-space of the reaction mixture.

Synthesis from 70% Nitric Acid and 90% Hydrogen Peroxide

This method is a modification of the original synthesis described by Schwarz.

Protocol:

- Add approximately 2 g of 70% nitric acid (HNO_3) to a small vial equipped with a magnetic stirrer and chill it in an ice bath.
- Dropwise, add 0.9 g of 90% H_2O_2 to the chilled nitric acid with vigorous agitation over a 10-minute period.^[2]
- Transfer the reaction mixture to a bubbler immersed in an ice/water bath.
- Introduce PNA into the gas phase by passing a pre-cooled nitrogen flow through the bubbler.^[3]

Spectroscopic Analysis Techniques

The following sections detail the application of various spectroscopic techniques for the characterization of gas-phase **peroxynitric acid**.

Fourier Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a powerful tool for identifying and quantifying PNA through its characteristic vibrational modes.

Experimental Protocol:

- **Gas Cell:** Utilize a long-path gas cell (e.g., a multi-pass cell) to achieve sufficient optical path length for detecting the low concentrations of PNA.
- **Spectrometer:** Employ a commercial FTIR spectrometer equipped with a suitable detector, such as a liquid-nitrogen-cooled Mercury Cadmium Telluride (MCT) detector.
- **Synthesis and Introduction:** Synthesize PNA using one of the methods described in Section 1 and continuously flow the PNA/carrier gas mixture through the gas cell.
- **Data Acquisition:** Record spectra at a suitable resolution (e.g., 1 cm^{-1}) and average multiple scans to improve the signal-to-noise ratio.
- **Spectral Analysis:** Identify the characteristic absorption bands of PNA. Impurities such as NO_2 , HNO_3 , and H_2O_2 may also be present and their reference spectra should be used for spectral subtraction to isolate the PNA spectrum.[\[2\]](#)[\[3\]](#)

Quantitative Data: Vibrational Frequencies of **Peroxynitric Acid**

Vibrational Mode	Assignment	Observed Frequency (cm ⁻¹)	Reference
OH stretch	ν_1	~3540	[3]
Asymmetric NO ₂ stretch	ν_2	~1745	[2]
Symmetric NO ₂ stretch	ν_3	~1300	[2]
OOH bend	ν_4	~1390	[2]
N-O stretch	ν_5	~940	[2]
Torsion	ν_6	~800	[2]
1st OH stretching overtone	$2\nu_1$	~6900	[4]
2nd OH stretching overtone	$3\nu_1$	~10086	[5]
3rd OH stretching overtone	$4\nu_1$	~13096	[5]

Cavity Ring-Down Spectroscopy (CRDS)

CRDS is a highly sensitive absorption technique ideal for detecting the weak overtone transitions of PNA and for kinetic studies.[6][7][8][9]

Experimental Protocol:

- **Cavity Setup:** Construct a high-finesse optical cavity using two highly reflective mirrors. The sample gas flows through this cavity.[6][8]
- **Light Source:** Use a tunable pulsed laser system (e.g., an optical parametric oscillator) to generate light at the desired wavelength for exciting specific PNA transitions.[4]
- **Detection:** A fast photodetector measures the decay rate (ring-down time) of the light exiting the cavity.[6][8]

- **Data Analysis:** The absorption by PNA within the cavity leads to a faster decay of the light intensity. By measuring the ring-down time with and without the sample, the absorption coefficient can be determined.[\[6\]](#)[\[8\]](#)
- **Concentration Measurement:** To obtain absolute concentrations, the CRDS measurements are often calibrated against a simultaneous measurement by another technique, such as FTIR or UV-Vis absorption spectroscopy.[\[5\]](#)

Ultraviolet-Visible (UV-Vis) Absorption Spectroscopy

UV-Vis spectroscopy is used to measure the absorption cross-sections of PNA, which are crucial for determining its atmospheric photolysis rates.

Experimental Protocol:

- **Absorption Cell:** Use a long-path absorption cell (e.g., up to 180 cm) to maximize the absorption signal.
- **Spectrophotometer:** A high-resolution spectrophotometer is required to accurately measure the absorption spectrum.
- **Sample Preparation:** Flow a mixture of PNA in a carrier gas through the absorption cell.
- **Spectral Recording:** Record the absorption spectrum over the desired wavelength range (typically 190-400 nm).
- **Data Analysis:** The concentration of PNA can be determined by chemical titration or by simultaneous monitoring with another technique like FTIR. This allows for the calculation of the absolute absorption cross-sections.

Quantitative Data: UV-Visible Absorption Cross-Sections of **Peroxynitric Acid**

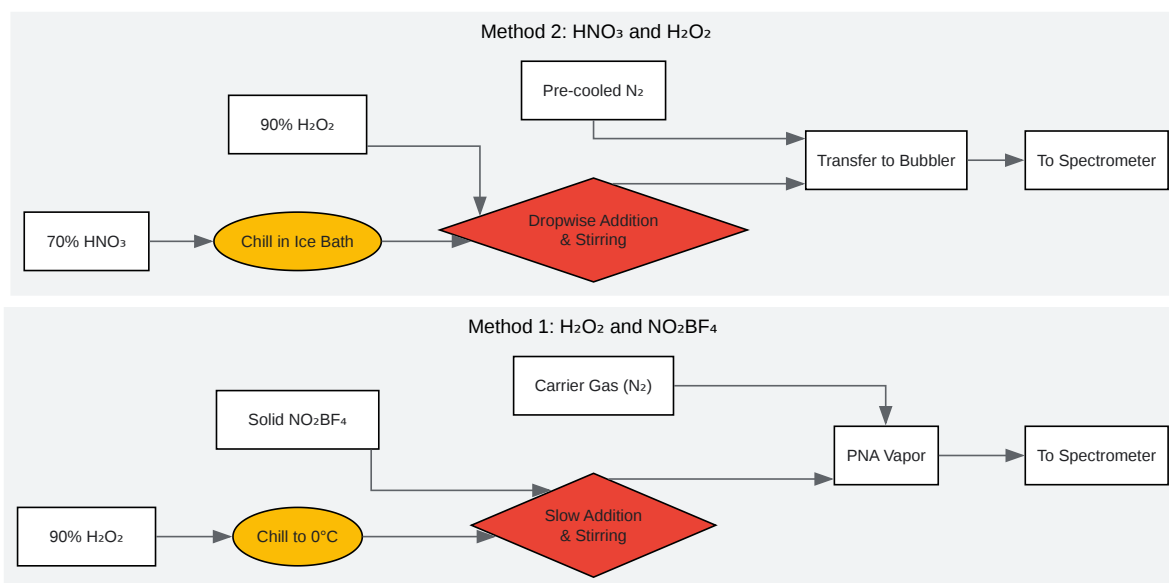
Wavelength (nm)	Cross-section (10^{-20} cm ² /molecule)	Reference
195	~100	
200	~80	
210	~30	
220	~10	
230	~4	
240	~2	
260	~0.5	
280	~0.1	
300	~0.02	

Note: The values in this table are approximate and are intended for illustrative purposes. For precise calculations, refer to the original research articles.

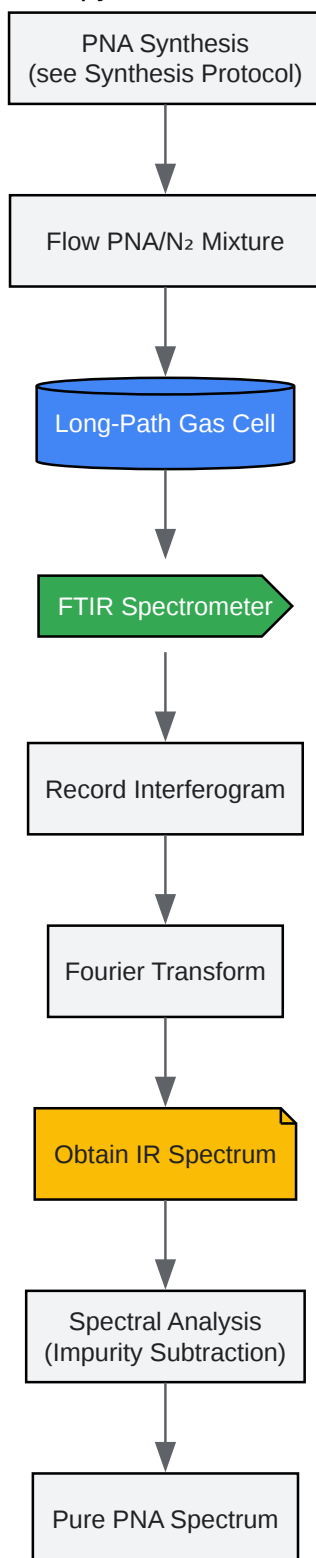
Visualizations

The following diagrams illustrate the experimental workflows and the chemical processes involved in the spectroscopic analysis of gas-phase **peroxynitric acid**.

Gas-Phase Synthesis of Peroxynitric Acid

[Click to download full resolution via product page](#)Gas-Phase Synthesis of **Peroxynitric Acid**.

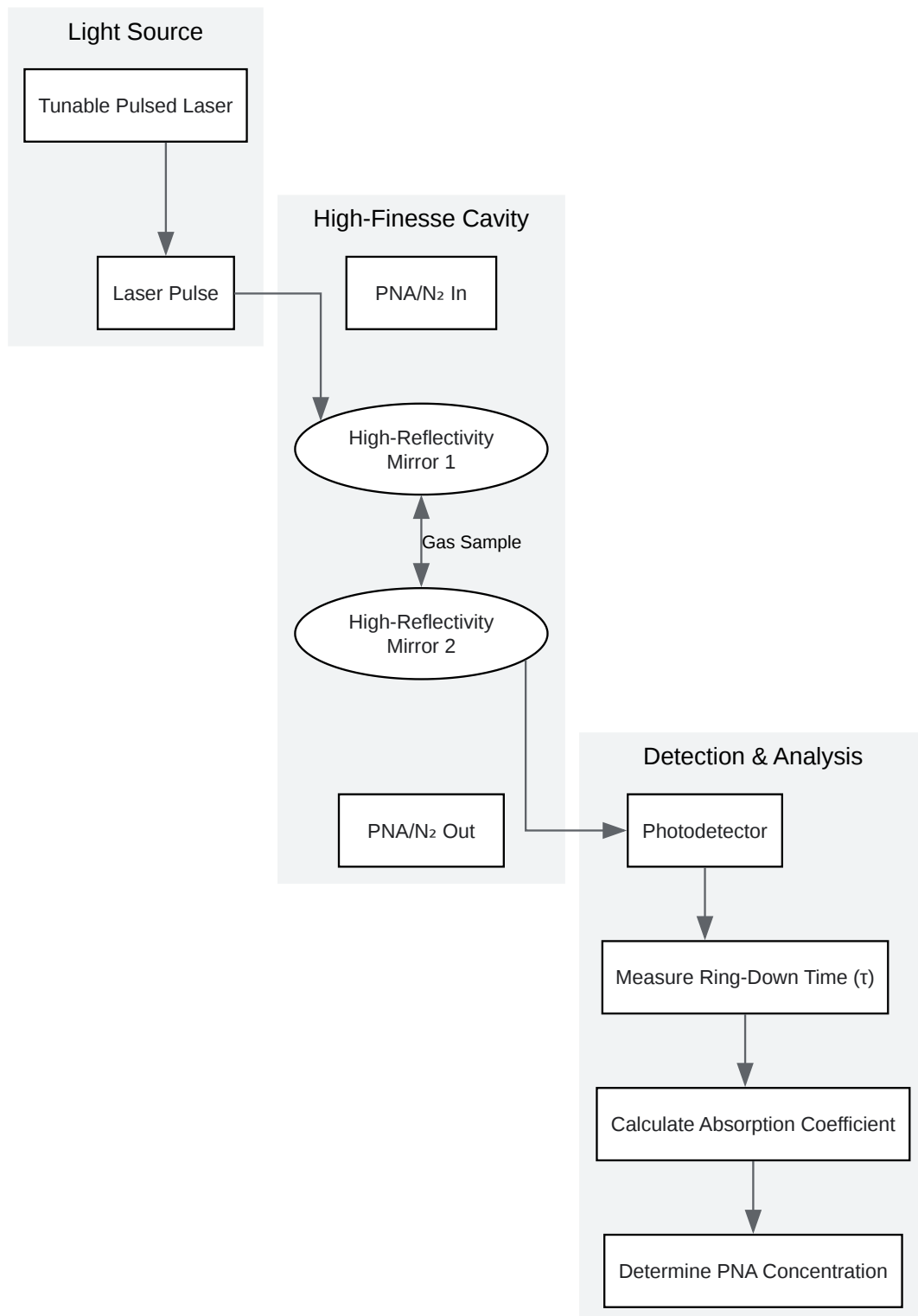
FTIR Spectroscopy Workflow for PNA Analysis



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FTIR Spectroscopy Workflow for PNA Analysis.

Cavity Ring-Down Spectroscopy Workflow for PNA

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Cavity Ring-Down Spectroscopy Workflow for PNA.

Concluding Remarks

The spectroscopic analysis of gas-phase **peroxynitric acid** is essential for understanding its role in various chemical systems. The protocols and data presented here provide a comprehensive guide for researchers to successfully synthesize and characterize this important, yet transient, molecule. Careful control of experimental conditions and the use of sensitive spectroscopic techniques are paramount for obtaining reliable and reproducible results.

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References

- 1. researchgate.net [researchgate.net]
- 2. apps.dtic.mil [apps.dtic.mil]
- 3. web.gps.caltech.edu [web.gps.caltech.edu]
- 4. researchgate.net [researchgate.net]
- 5. Overtone dissociation of peroxynitric acid (HO₂NO₂): absorption cross sections and photolysis products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. scispace.com [scispace.com]
- 7. Cavity ring-down spectroscopy - Journal of the Chemical Society, Faraday Transactions (RSC Publishing) [pubs.rsc.org]
- 8. fhi.mpg.de [fhi.mpg.de]
- 9. [PDF] Cavity ring-down spectroscopy: Experimental schemes and applications | Semantic Scholar [semanticscholar.org]
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